

A Comparative Guide to Al-Ni and Platinum-Group Metal Catalysts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aluminium-nickel*

Cat. No.: *B105184*

[Get Quote](#)

Introduction

In the landscape of modern chemistry and drug development, catalysts are fundamental tools that enable efficient and selective chemical transformations. Among the most widely used heterogeneous catalysts are Aluminum-Nickel (Al-Ni) alloys, particularly Raney Nickel, and the Platinum-Group Metals (PGMs), which include platinum, palladium, rhodium, ruthenium, iridium, and osmium. While both classes of catalysts are pivotal in hydrogenation and other reduction reactions, they offer distinct advantages and disadvantages in terms of activity, selectivity, stability, and cost.

This guide provides an objective comparison of Al-Ni and PGM catalysts, supported by experimental data and detailed protocols. It is designed to assist researchers, scientists, and drug development professionals in making informed decisions for catalyst selection based on specific application requirements.

Performance Comparison: Al-Ni vs. PGM Catalysts

Activity: PGM catalysts are generally more active than Al-Ni catalysts, often facilitating reactions under milder conditions of temperature and pressure.^[1] Platinum, for instance, exhibits high activity in various hydrogenation reactions.^[2] While Raney Nickel is also highly active, it may require more forcing conditions for certain transformations.^[3] The high activity of Raney Nickel is attributed to its large, porous nickel surface area, which can average 100 m² per gram.^{[1][4]}

Selectivity: PGM catalysts can often be tuned for high chemoselectivity, which is crucial in the synthesis of complex, multi-functional molecules.^[5] For example, bimetallic Pt-Pd catalysts have demonstrated superior performance and selectivity in CO and hydrocarbon oxidations compared to their monometallic counterparts.^[6] Raney Nickel, conversely, is often described as a powerful and less specific reducing agent, capable of hydrogenating a wide array of functional groups.^[3] This can be advantageous for complete reductions but challenging when specific functional groups need to be preserved. However, the selectivity of Ni-based catalysts can be significantly improved by alloying them with other metals, which alters their geometric and electronic structures.^[7]

Stability and Poisoning: A key advantage of Raney Nickel is its robustness and resistance to sulfur poisoning; it is so effective in this regard that it is frequently used for desulfurization reactions.^[3] PGMs, on the other hand, are notoriously susceptible to poisoning by compounds like carbon monoxide and sulfur.^[8] Alloying PGMs with other metals can improve resistance to poisoning and enhance thermal stability.^{[6][8]}

Cost and Availability: This is one of the most significant differentiators. Al-Ni catalysts are considerably less expensive than those made from precious metals like platinum and palladium.^[9] Nickel is an abundant base metal, whereas PGMs are rare, expensive, and subject to supply risks, which is a major consideration for large-scale industrial applications.^[5]

Safety: A major operational concern with Raney Nickel is its pyrophoric nature when dry, meaning it can ignite spontaneously in air.^{[5][10]} It must be handled with care as an air-stable slurry.^[1] While PGM catalysts do not typically present this risk, all finely divided metal catalysts should be handled with appropriate safety precautions.

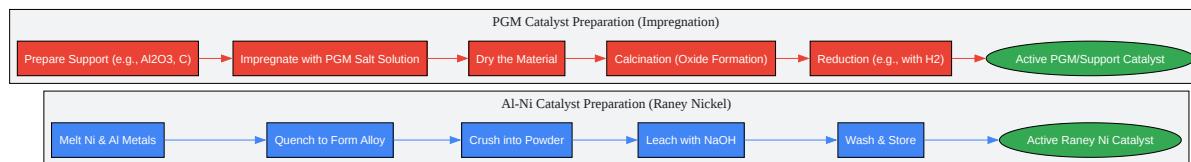
Quantitative Performance Data

The following table summarizes the key performance characteristics of Al-Ni and PGM catalysts.

Performance Metric	Al-Ni Catalysts (e.g., Raney Nickel)	Platinum-Group Metal (PGM) Catalysts (Pt, Pd, Rh)
Relative Cost	Low; Nickel is an abundant base metal. [5] [9]	High; PGMs are precious metals with limited availability. [11]
General Activity	High, but often requires more severe conditions (higher T/P). [3]	Very high, often effective under mild conditions. [1]
Selectivity	Generally low to moderate; a powerful, non-specific reducing agent. [3]	High and tunable, especially with ligand modification or alloying. [5] [12]
Stability	Good thermal and structural stability. [4]	Stability can be an issue; sintering at high temperatures can reduce activity. [6]
Sulfur Poisoning	High resistance; used for desulfurization. [3]	Highly susceptible to sulfur poisoning. [8]
CO Poisoning	Less susceptible than PGMs.	Highly susceptible, which can lead to deactivation. [8]
Safety Concerns	Often pyrophoric when dry and must be handled as a slurry. [10]	Generally not pyrophoric, but standard precautions for fine powders apply.
Key Applications	Large-scale hydrogenations, desulfurization, reduction of various functional groups. [1] [3]	Fine chemical synthesis, automotive catalysts, asymmetric hydrogenation. [2] [12]

Catalyst Preparation and Activation

The preparation method significantly influences a catalyst's final performance characteristics, including its activity and selectivity. The workflows for preparing Al-Ni and PGM catalysts are fundamentally different.



[Click to download full resolution via product page](#)

Caption: Comparative workflows for Al-Ni and PGM catalyst synthesis.

Experimental Protocols

Standardized protocols are essential for the accurate evaluation and comparison of catalyst performance.[13][14] Below is a general methodology for evaluating catalyst performance in a batch hydrogenation reaction.

Objective: To compare the catalytic activity of an Al-Ni catalyst and a Pd/C catalyst in the hydrogenation of a model compound (e.g., acetophenone to 1-phenylethanol).

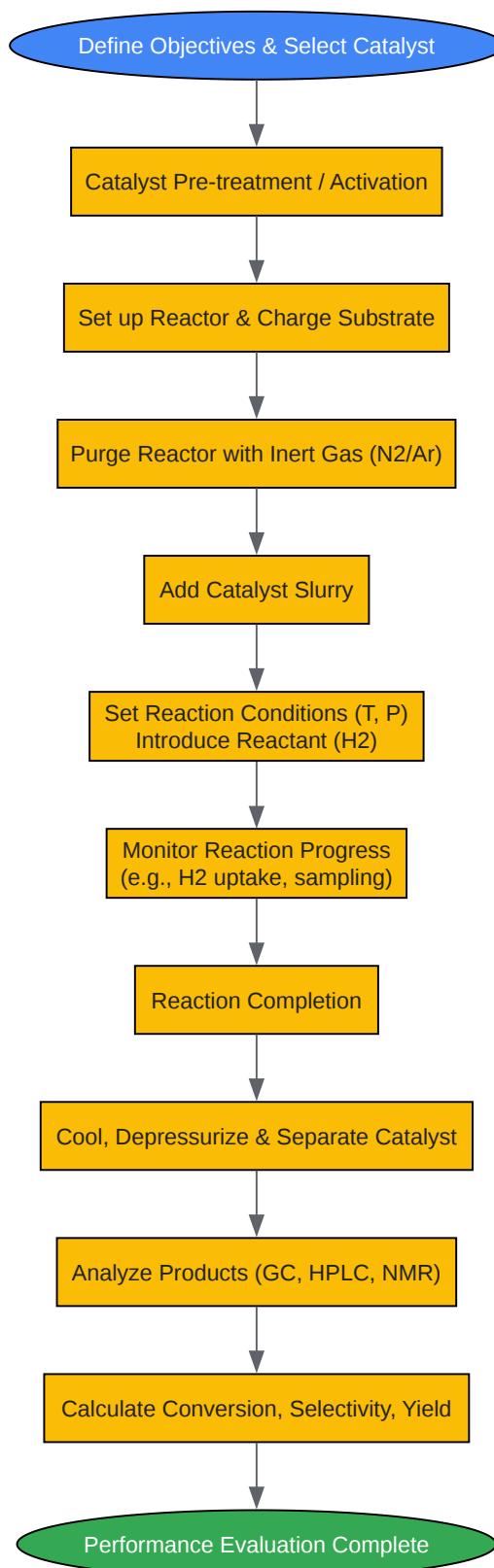
1. Catalyst Preparation and Activation:

- Al-Ni (Raney Nickel):
 - Start with a commercially available Raney Nickel alloy (Ni-Al).[4]
 - Under a fume hood and with appropriate personal protective equipment, slowly add the alloy powder to a 25% aqueous solution of sodium hydroxide (NaOH) in a beaker, controlling the temperature.[15] The reaction is highly exothermic and produces hydrogen gas.[4]
 - After the initial vigorous reaction subsides, maintain the temperature (e.g., 60°C) for a specified time (e.g., 30 minutes) to ensure complete leaching of aluminum.[15]
 - Carefully decant the alkaline solution and wash the resulting grey-black nickel catalyst repeatedly with distilled water until the washings are neutral (pH 7).[15]

- The activated catalyst is highly pyrophoric and must be kept wet, typically stored under water or a suitable solvent like ethanol.[3]
- PGM (e.g., 5% Pd/C):
 - Commercial PGM catalysts are often used directly.
 - If pre-reduction is required, place the catalyst in the reaction vessel under an inert atmosphere (N₂ or Ar).
 - Introduce a flow of hydrogen gas (H₂) and heat to a specified temperature (e.g., 200-400°C) for a set period to reduce any metal oxides on the surface.[16]
 - Cool the catalyst to the reaction temperature under an inert atmosphere.

2. Experimental Workflow for Performance Evaluation:

The following diagram illustrates a typical workflow for testing catalyst performance.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Raney nickel - Wikipedia [en.wikipedia.org]
- 2. text2fa.ir [text2fa.ir]
- 3. Raney Nickel, Raney Nickel Catalyst, Vineeth Precious [preciouscatalyst.com]
- 4. avant-al.com [avant-al.com]
- 5. Precious Metal Catalyst (PMC) or Nickel Catalyzed Hydrogenation - Wordpress [reagents.acsgcipr.org]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Carbon Monoxide Poisoning Resistance and Structural Stability of Single Atom Alloys - PMC [pmc.ncbi.nlm.nih.gov]
- 9. acs.org [acs.org]
- 10. Air-Stable Efficient Nickel Catalyst for Hydrogenation of Organic Compounds | MDPI [mdpi.com]
- 11. Synthesis of platinum group metal nanoparticles assisted by CO 2 reduction and H 2 cogeneration at gas-diffusion electrodes - RSC Sustainability (RSC Publishing)
DOI:10.1039/D3SU00046J [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. Aftertreatment Protocols for Catalyst Characterization and Performance Evaluation: Low-Temperature Oxidation, Storage, Three-Way, and NH3-SCR Catalyst Test Protocols | ORNL [ornl.gov]
- 14. Aftertreatment Protocols for Catalyst Characterization and Performance Evaluation: Low-Temperature Oxidation, Storage, Three-Way, and NH3-SCR Catalyst Test Protocols (Journal Article) | OSTI.GOV [osti.gov]
- 15. CN102744083A - Preparation method and activation method of Raney nickel-aluminum-X catalyst specially for hydrogenation preparation of 1,4-butanediol from 1,4-butyne diol - Google Patents [patents.google.com]
- 16. Nickel—Alumina Catalysts for the Transformation of Vegetable Oils into Green Diesel: The Role of Preparation Method, Activation Temperature, and Reaction Conditions | MDPI [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to Al-Ni and Platinum-Group Metal Catalysts]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b105184#comparative-study-of-al-ni-and-platinum-group-metal-catalysts>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com